

# Technical Guide: -Phenyl Homopropargylamine

## Chemical Structure

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### Compound of Interest

Compound Name: 1-Phenylpent-4-yn-1-amine

CAS No.: 1344306-25-7

Cat. No.: B2499138

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Content Type: In-Depth Technical Guide Subject: Structural Characterization, Asymmetric Synthesis, and Bio-orthogonal Utility of 1-Phenylbut-3-yn-1-amine Audience: Medicinal Chemists, Chemical Biologists, and Drug Discovery Scientists

## Executive Summary: The Homopropargyl Scaffold

-Phenyl homopropargylamine (IUPAC: 1-phenylbut-3-yn-1-amine) represents a critical chiral building block in modern medicinal chemistry. Unlike its lower homologue, the propargylamine moiety found in MAO-B inhibitors like Selegiline or Rasagiline, the homopropargyl scaffold contains an additional methylene spacer (

) between the chiral center and the alkyne terminus.

This structural elongation confers two distinct advantages:

- **Selectivity Shift:** It alters the inhibitory profile from Flavin-dependent Monoamine Oxidases (MAO) toward Copper-dependent Semicarbazide-Sensitive Amine Oxidases (SSAO/VAP-1).
- **Bio-orthogonal Utility:** It serves as a sterically unencumbered "click" chemistry handle for designing caspase-3 activatable probes, allowing for the attachment of radiolabels or

fluorophores via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

This guide provides a rigorous analysis of its chemical structure, a high-fidelity asymmetric synthesis protocol, and its application in pharmacodynamic imaging.

## Chemical Identity & Structural Dynamics[1]

### Nomenclature and Connectivity

The term "

-phenyl homopropargylamine" describes a primary amine where the

-carbon is substituted with a phenyl ring and a homopropargyl group (3-butynyl).

- IUPAC Name: 1-phenylbut-3-yn-1-amine[1]
- Molecular Formula:
- Molecular Weight: 145.20 g/mol
- Chiral Center: C1 (The carbon bearing the amine and phenyl group). The (S)- and (R)-enantiomers exhibit distinct biological activities.

## Physicochemical Properties

| Property             | Value                               | Context                                                              |
|----------------------|-------------------------------------|----------------------------------------------------------------------|
| Boiling Point        | ~230°C (Predicted)                  | High boiling liquid; usually handled as HCl salt.                    |
| pKa (Conjugate Acid) | ~9.5                                | Typical for primary benzylic amines.                                 |
| LogP                 | 1.8 - 2.1                           | Moderate lipophilicity, blood-brain barrier permeable.               |
| Solubility           | Soluble in DCM, MeOH, DMSO          | Free base is organic soluble; HCl salt is water soluble.             |
| Reactivity           | Nucleophilic amine; Terminal alkyne | Dual reactivity: Amide coupling (N-terminus) and CuAAC (C-terminus). |

## Asymmetric Synthesis Protocol

Standard reductive amination yields racemates. For high-value applications (e.g., peptide probes), enantiopurity is non-negotiable.

## The Ellman Auxiliary Method (Self-Validating Protocol)

This protocol utilizes (R)-tert-butanefulfinamide (Ellman's auxiliary) to direct the diastereoselective addition of the propargyl group. This method prevents over-alkylation and ensures high enantiomeric excess (

).

### Reagents:

- Benzaldehyde (1.0 eq)
- (R)-tert-butanefulfinamide (1.1 eq)
- Titanium(IV) ethoxide ( ) (2.0 eq)

- Propargyl bromide (80% in toluene) (1.5 eq)
- Indium powder (1.5 eq) or Zinc dust
- THF (anhydrous)

## Step-by-Step Methodology:

### Phase 1: Imine Formation

- Condensation: In a flame-dried flask under Argon, dissolve Benzaldehyde and (R)-tert-butanefluorobutylamine in anhydrous THF (0.5 M).
- Lewis Acid Activation: Add  
  
dropwise. The solution will turn slightly yellow.
- Reflux: Heat to 60°C for 6–12 hours. Monitor via TLC (formation of the N-sulfinyl imine).
- Workup: Cool to RT. Pour into brine with vigorous stirring. Filter the resulting titanium salts through Celite. Extract with EtOAc, dry over  
  
, and concentrate.

### Phase 2: Diastereoselective Propargylation (Barbier-Type)

- Preparation: Dissolve the crude N-sulfinyl imine in THF.
- Metal Insertion: Add Indium powder followed by Propargyl bromide dropwise. Note: Indium is preferred over Zinc for higher diastereoselectivity and milder conditions.
- Reaction: Stir at RT for 12 hours. The reaction proceeds via a cyclic transition state where the bulky tert-butyl group directs the nucleophilic attack of the propargyl-indium species.
- Quench: Quench with saturated  
  
. Extract with EtOAc.<sup>[2]</sup><sup>[3]</sup>

- Purification: Flash chromatography (Hexane/EtOAc) yields the pure sulfinamide intermediate.

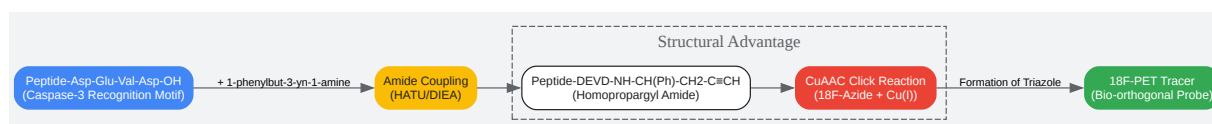
#### Phase 3: Deprotection (Acidolysis)

- Cleavage: Dissolve the intermediate in MeOH. Add 4M HCl in Dioxane (2.0 eq).
- Precipitation: Stir for 30 minutes. The sulfinyl group is cleaved, yielding the amine hydrochloride.
- Isolation: Concentrate in vacuo. Triturate with diethyl ether to obtain (S)-1-phenylbut-3-yn-1-amine hydrochloride as a white solid.

## Mechanistic Pathways & Applications

### Bio-orthogonal "Click" Chemistry (Caspase Probes)

The homopropargyl group is critical in designing pharmacodynamic markers for apoptosis. Unlike propargylamines, the homopropargyl linker provides sufficient distance from the peptide backbone, preventing steric interference with the Caspase-3 active site (Cys163).



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Figure 1: Synthesis of Caspase-3 PET Tracers. The homopropargyl amine acts as a bifunctional linker, accepting the peptide sequence on the amine and the radiolabel on the alkyne.[4]

## Enzyme Inhibition Profile (SSAO vs. MAO)

While propargylamines (e.g., Pargyline) are suicide inhibitors of MAO-A/B, the homopropargylamine motif shifts selectivity toward Semicarbazide-Sensitive Amine Oxidase (SSAO/VAP-1).

- Mechanism: SSAO contains a Topaquinone (TPQ) cofactor. The amine of -phenyl homopropargylamine forms a Schiff base with TPQ. The alkyne moiety then undergoes a proton abstraction, leading to an allenyl species that covalently modifies the enzyme active site (irreversible inhibition).
- Therapeutic Relevance: SSAO inhibition reduces leukocyte trafficking and oxidative stress, offering potential in treating inflammation and fibrosis.

## References

- Zhou, Z., Li, C., & Ma, S. (2004).<sup>[5]</sup> "Selective Inhibition of Bovine Plasma Amine Oxidase by Homopropargylamine, a New Inactivator Motif."<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup> Journal of the American Chemical Society. [\[Link\]](#)<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup>
- Smith, G., et al. (2012). "Caspase-3 Substrates for Noninvasive Pharmacodynamic Imaging of Apoptosis by PET/CT." Bioconjugate Chemistry. [\[Link\]](#)
- Yadav, J. S., et al. (2002). "Indium-mediated diastereoselective addition of propargyl bromide to N-tert-butanefulfinyl imines." Tetrahedron Letters. [\[Link\]](#)
- Foubelo, F., & Yus, M. (2014). "Indium-mediated allylation and propargylation of N-tert-butanefulfinyl imines." Current Organic Chemistry. [\[Link\]](#)

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## Sources

- 1. Caspase-3 Substrates for Noninvasive Pharmacodynamic Imaging of Apoptosis by PET/CT - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. [rua.ua.es](#) [\[rua.ua.es\]](#)
- 3. [rua.ua.es](#) [\[rua.ua.es\]](#)
- 4. [aablocks.com](#) [\[aablocks.com\]](#)

- [5. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [6. a2bchem.com \[a2bchem.com\]](https://a2bchem.com)
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